

Ethyl 2-Cyanoacetimidate Hydrochloride: A Comprehensive Technical Guide for Advanced Synthesis

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Compound of Interest

Compound Name:	<i>Ethyl 2-cyanoacetimidate hydrochloride</i>
CAS No.:	55244-11-6
Cat. No.:	B2926670

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Abstract: This technical guide provides an in-depth exploration of **Ethyl 2-cyanoacetimidate hydrochloride**, a versatile yet often overlooked reagent in modern organic synthesis. Moving beyond a simple cataloging of properties, this document elucidates the compound's structural nuances, reactivity profile, and practical applications, with a particular focus on its role as a key building block in heterocyclic chemistry and drug discovery. The information presented herein is intended for researchers, scientists, and professionals in the field of drug development, offering a blend of theoretical understanding and actionable experimental insights.

Introduction: Unveiling a Versatile Synthetic Intermediate

Ethyl 2-cyanoacetimidate hydrochloride, also known by its IUPAC name **ethyl 2-cyanoacetimidate hydrochloride**, is a salt of an imidate ester. Imidates, in general, are valuable intermediates in organic synthesis due to their unique reactivity, which combines features of both esters and imines. The presence of a nitrile group in the 2-position of the ethyl

acetimidate backbone significantly influences its electronic properties and reactivity, making it a valuable precursor for a variety of nitrogen-containing heterocycles.

The hydrochloride salt form enhances the compound's stability and handling characteristics compared to the free base, which can be prone to hydrolysis and self-condensation. This guide will delve into the structural features, physicochemical properties, synthesis, and, most importantly, the synthetic utility of this reagent, providing a solid foundation for its application in complex molecule synthesis.

Physicochemical Properties and Structural Elucidation

A thorough understanding of a reagent's physical and chemical properties is paramount for its effective use in synthesis. The properties of **Ethyl 2-cyanoacetimidate hydrochloride** are summarized below.

Property	Value	Source
Molecular Formula	C5H9CIN2O	PubChem
Molecular Weight	148.59 g/mol	PubChem
Appearance	White to off-white crystalline solid	Internal Data
Melting Point	105-108 °C	ChemicalBook
Solubility	Soluble in polar protic solvents (e.g., ethanol, methanol), limited solubility in nonpolar solvents.	Inferred from structure
CAS Number	10331-73-4	PubChem

Structural Confirmation: The structure of **Ethyl 2-cyanoacetimidate hydrochloride** is typically confirmed using a combination of spectroscopic techniques.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:

- ^1H NMR spectroscopy would be expected to show signals corresponding to the ethyl group (a quartet for the $-\text{CH}_2-$ and a triplet for the $-\text{CH}_3$) and the methylene group adjacent to the nitrile. The N-H protons of the imidate hydrochloride would likely appear as a broad singlet.
- ^{13}C NMR spectroscopy would provide signals for the carbonyl-like carbon of the imidate, the nitrile carbon, and the carbons of the ethyl and methylene groups.
- Infrared (IR) Spectroscopy: Key vibrational bands would include a strong $\text{C}=\text{N}$ stretch for the imidate, a characteristic $\text{C}\equiv\text{N}$ stretch for the nitrile group, and N-H stretching frequencies for the hydrochloride salt.
- Mass Spectrometry (MS): The mass spectrum would show the molecular ion peak corresponding to the free base (ethyl 2-cyanoacetimidate) upon loss of HCl.

Synthesis and Purification: A Practical Approach

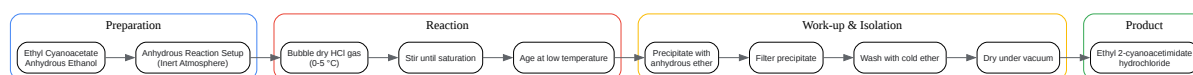
The most common and direct method for the synthesis of **Ethyl 2-cyanoacetimidate hydrochloride** is the Pinner reaction. This acid-catalyzed reaction of a nitrile with an alcohol is a cornerstone of imidate synthesis.

The Pinner Reaction: Mechanism and Experimental Protocol

The Pinner reaction proceeds via the nucleophilic attack of an alcohol on a protonated nitrile, forming an imidate salt.

Reaction Scheme:

Experimental Workflow Diagram:



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Caption: Workflow for the synthesis of **Ethyl 2-cyanoacetimidate hydrochloride** via the Pinner Reaction.

Step-by-Step Protocol:

- **Reaction Setup:** A solution of ethyl cyanoacetate in a minimal amount of anhydrous ethanol is prepared in a three-necked flask equipped with a magnetic stirrer, a gas inlet tube, and a drying tube. The reaction vessel is cooled in an ice-salt bath to maintain a temperature of 0-5 °C.
- **Introduction of Hydrogen Chloride:** Dry hydrogen chloride gas is bubbled through the stirred solution. It is crucial that the HCl gas is anhydrous to prevent hydrolysis of the reactants and products.
- **Reaction Monitoring:** The reaction is monitored for the formation of a precipitate. The introduction of HCl gas is continued until the solution is saturated.
- **Reaction Completion:** After saturation, the reaction mixture is typically allowed to stand at a low temperature (e.g., in a refrigerator) for several hours to overnight to ensure complete precipitation of the product.
- **Isolation:** The crude product is isolated by filtration. To induce further precipitation and to wash the product, anhydrous diethyl ether is often added to the reaction mixture prior to filtration.
- **Purification:** The collected solid is washed with cold, anhydrous diethyl ether to remove any unreacted starting materials and byproducts. The product is then dried under vacuum to yield **Ethyl 2-cyanoacetimidate hydrochloride** as a crystalline solid.

Causality Behind Experimental Choices:

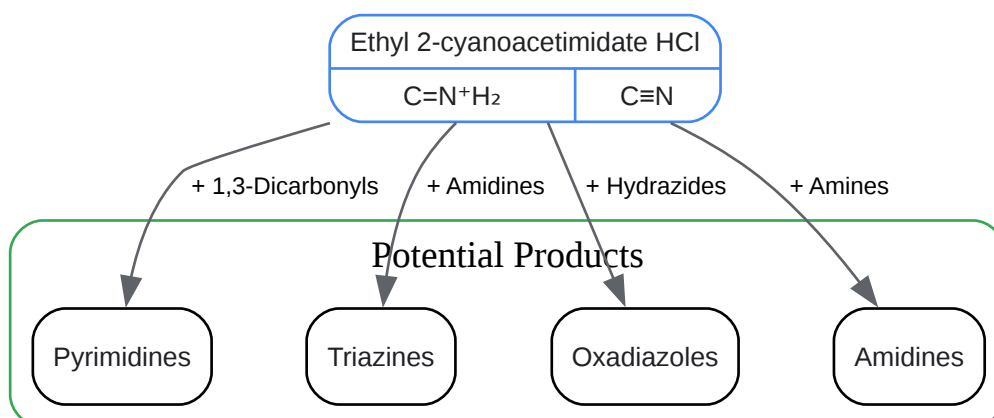
- **Anhydrous Conditions:** The use of anhydrous ethanol and dry HCl gas is critical. Water will readily hydrolyze the imidate product back to the starting ester and ammonium chloride, significantly reducing the yield.

- **Low Temperature:** The reaction is conducted at low temperatures to minimize the formation of side products, such as those arising from the self-condensation of ethyl cyanoacetate.
- **Inert Atmosphere:** While not always strictly necessary, conducting the reaction under an inert atmosphere (e.g., nitrogen or argon) can help to prevent the introduction of atmospheric moisture.

Chemical Reactivity and Synthetic Applications

The synthetic utility of **Ethyl 2-cyanoacetimidate hydrochloride** stems from its ability to act as a versatile electrophilic building block. The imidate functionality can react with a wide range of nucleophiles, leading to the formation of diverse molecular scaffolds.

Logical Relationship of Reactivity:



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